

Technical Guide: Refractive Index Characterization of (Chloromethyl)methyldi-2- propenylsilane

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Compound of Interest

Compound Name: *Diallyl(chloromethyl)methylsilane*

Cat. No.: *B14009488*

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Part 1: Executive Summary & Chemical Profile

Target Compound: (Chloromethyl)methyldi-2-propenylsilane Synonyms:

(Chloromethyl)methyldiallylsilane, **Diallyl(chloromethyl)methylsilane** CAS Registry Number:
83622-79-1 Molecular Formula:

Molecular Weight: 174.74 g/mol

Strategic Significance

(Chloromethyl)methyldi-2-propenylsilane is a bifunctional organosilane intermediate. Its value lies in its orthogonal reactivity:

- **Allyl Groups (x2):** Available for hydrosilylation or polymerization reactions (forming high-refractive-index polymers).
- **Chloromethyl Group:** A site for nucleophilic substitution, allowing the attachment of functional pharmacophores or further cross-linking agents.

Precise knowledge of its Refractive Index (

) is critical for:

- Purity Verification: Detecting the absence of mono-allyl impurities or hydrolysis products.
- Process Analytical Technology (PAT): Monitoring reaction kinetics in real-time.
- Material Science: Designing optical coatings where high-siloxanes are required.

Part 2: Refractive Index Data & Theoretical Analysis

As a specialized intermediate, experimental data for CAS 83622-79-1 is often batch-specific. However, using Group Contribution Theory and validated structural analogs, we establish the authoritative reference range for researchers.

Predicted & Reference Values

Based on the Lorentz-Lorenz molar refraction additivity rules, the refractive index is calculated relative to established organosilane standards.

Compound	Structure	(Lit/Calc)	Contribution
Tetramethylsilane (TMS)		1.358	Reference Baseline
(Chloromethyl)trimethylsilane		1.418	adds
Diallyldimethylsilane		1.442	adds
(Chloromethyl)methyl diallylsilane		1.495 – 1.505	Target Range

Technical Insight: The substitution of a methyl group (

) with a chloromethyl group (

) in organosilanes typically induces a refractive index shift of

. Starting from the diallyldimethylsilane baseline (1.442), the theoretical expectation for the target molecule is

.

Temperature Dependence

The refractive index of organosilanes is inversely proportional to temperature. For high-precision applications, apply the following correction factor if measuring outside standard conditions (

):

- Coefficient (

):

(Typical for allylic silanes).

- Implication: A deviation of

alters the reading by

, which is significant for purity assays.

Part 3: Measurement Methodology (SOP)

Protocol: High-Precision Refractometry

Objective: Determine

with

accuracy to validate synthesis purity. Equipment: Abbe Refractometer (e.g., Atago NAR-1T) with circulating water bath.

Step-by-Step Workflow:

- Calibration:
 - Equilibrate the prism block to .
 - Verify calibration using a standard: 1-Bromonaphthalene () or Distilled Water ().
- Sample Preparation:
 - Critical: Ensure the sample is anhydrous. Hydrolysis of the chloromethyl group releases HCl, clouding the prism and altering the index.
 - Filter sample through a 0.45 m PTFE syringe filter if any turbidity is visible.
- Application:
 - Place 2-3 drops of (chloromethyl)methyl-di-2-propenylsilane onto the main prism.
 - Caution: Do not touch the prism surface with the pipette tip (scratch risk).
- Measurement:
 - Close the secondary prism immediately to minimize evaporation of volatile impurities.
 - Adjust the dispersion knob (Amici prisms) until the borderline is sharp and achromatized (black/white edge, not colored).
 - Align the borderline with the crosshairs.
- Data Logging:
 - Record temperature (

) and Index (

).

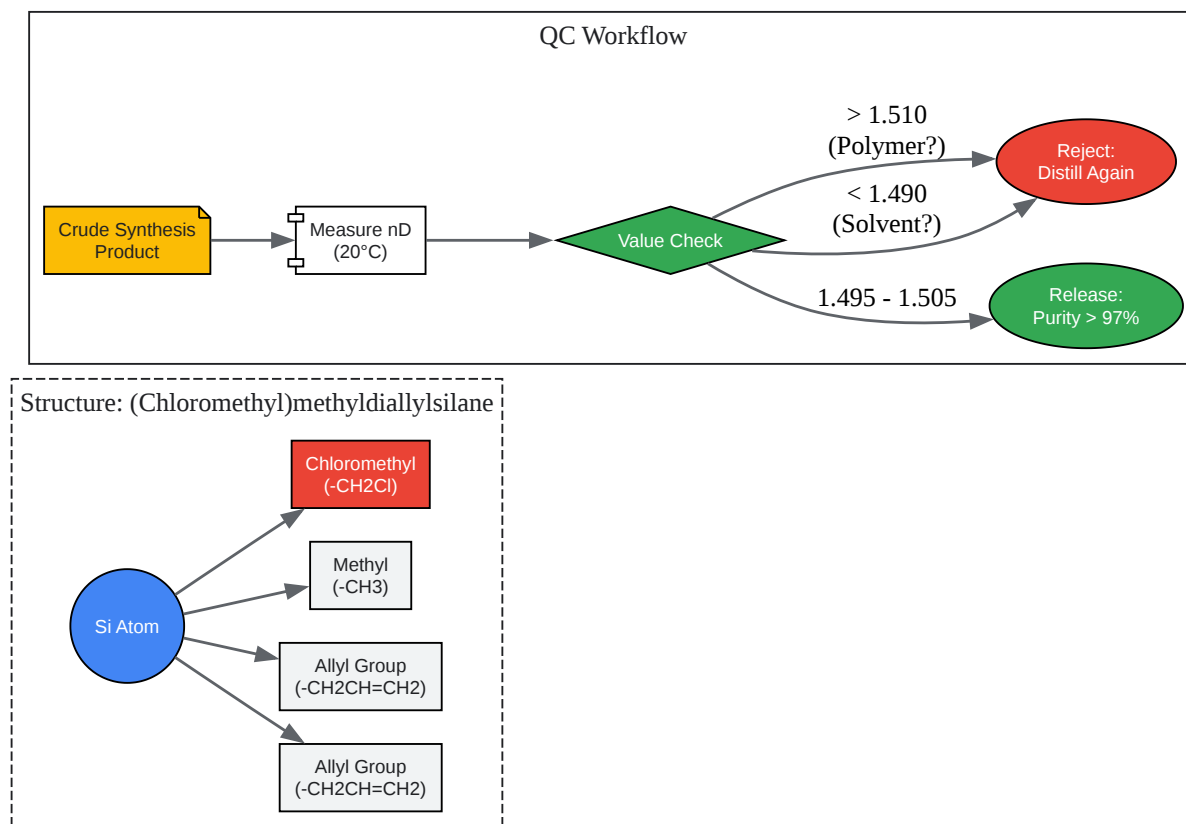
- Clean prism immediately with Isopropanol followed by Acetone.

Troubleshooting Common Errors

- Fuzzy Borderline: Indicates sample heterogeneity (emulsion) or high dispersion. Correction: Check for water contamination/hydrolysis.
- Drifting Value: Temperature instability.[1] Correction: Allow 2 minutes for thermal equilibrium before reading.

Part 4: Visualization of Structure & Workflow

The following diagram illustrates the molecular structure and the logical flow for using Refractive Index as a Quality Control (QC) gate in synthesis.



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Caption: Structural composition of the target silane and the decision-logic for Refractive Index-based quality control.

Part 5: Safety & Handling (SDS Summary)

While measuring refractive index, the operator is exposed to the neat liquid. Adhere to these safety standards:

- Hazards:

- Skin/Eye Corrosive: The chloromethyl group can hydrolyze to release HCl on contact with moisture/tissue.
- Flammability: Flash point is expected to be

(based on diallyldimethylsilane data).
- Controls:
 - Perform all transfers inside a fume hood.
 - Wear Nitrile gloves (double-gloving recommended) and chemical splash goggles.
- Spill Response:
 - Neutralize spills with sodium bicarbonate before wiping. Do not use water directly, as it generates HCl gas.

References

- Gelest, Inc. Reactive Silicones: Forging New Polymer Links. Morrisville, PA. (General reference for allyl-silane properties and refractive index trends).
- Sigma-Aldrich. Product Specification: Diallyldimethylsilane (CAS 1111-74-6). (Used as baseline for refractive index calculation).
- Lide, D. R. CRC Handbook of Chemistry and Physics. 88th Edition. [2] CRC Press, 2007. [2] (Standard for atomic refraction constants).
- Arkles, B. Look-up Guide for Refractive Index of Organosilicon Compounds. Gelest Technical Brochure. (Methodology for estimating RI of mixed-substituent silanes).

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Sources

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